

Commercial Availability and Application of Butylparaben-d9: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylparaben-d9

Cat. No.: B565421

[Get Quote](#)

Introduction: **Butylparaben-d9** is the deuterated form of Butylparaben, a widely used antimicrobial preservative in cosmetics, pharmaceuticals, and food products. The incorporation of nine deuterium atoms into the butyl group creates a stable, isotopically-labeled version of the molecule. This makes **Butylparaben-d9** an invaluable tool for researchers, particularly in the field of analytical chemistry. Its primary application is as an internal standard for the precise quantification of Butylparaben in various complex matrices using mass spectrometry-based methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This guide provides a comprehensive overview of its commercial availability, typical specifications, synthesis, and a detailed protocol for its use in quantitative analysis.

Commercial Availability and Specifications

Butylparaben-d9 is readily available from several specialized chemical suppliers that offer stable isotope-labeled compounds for research and analytical purposes. Key commercial suppliers include Santa Cruz Biotechnology, MedChemExpress, and Pharmaffiliates. The product is typically supplied as a neat solid with purity levels suitable for use as an analytical standard.

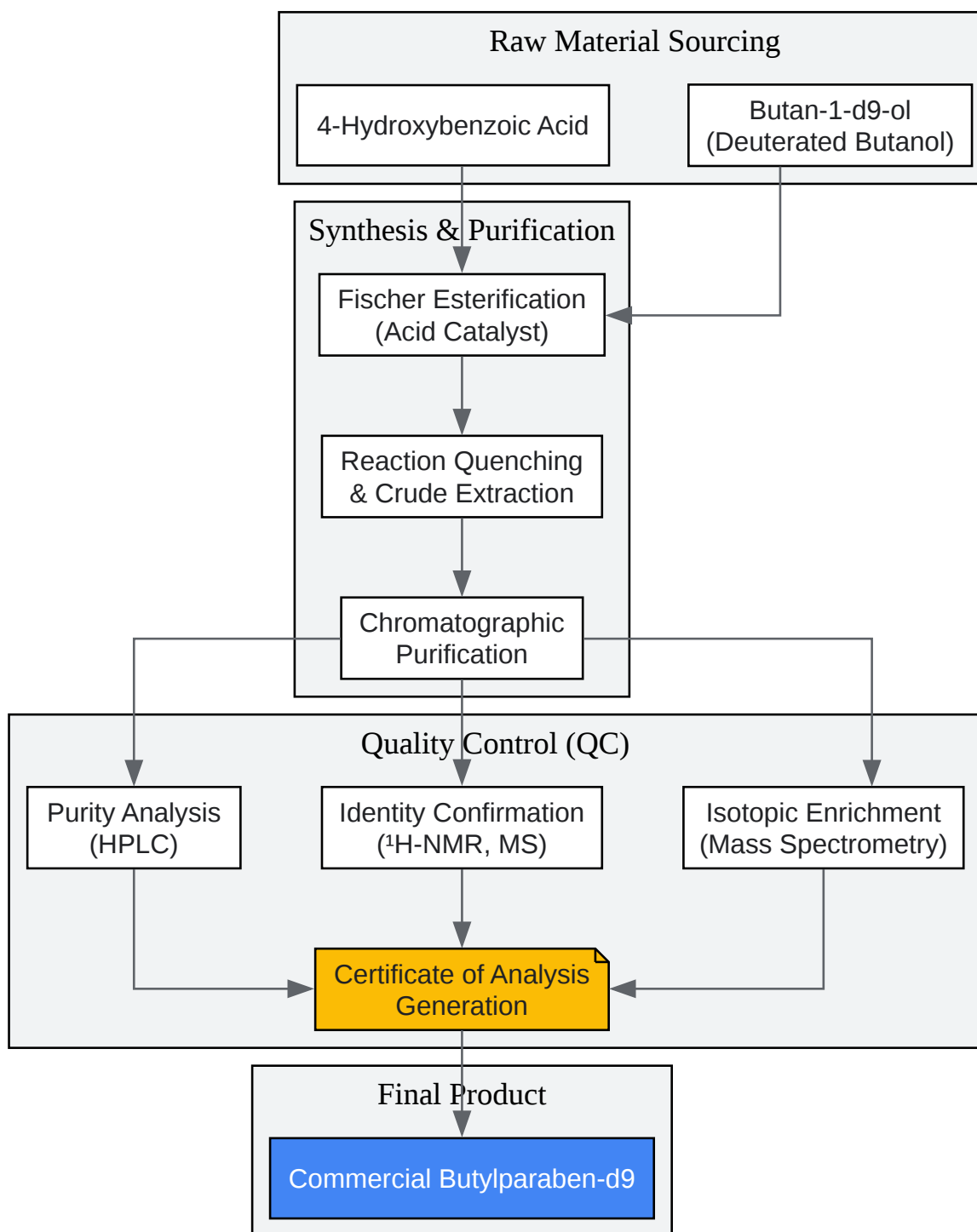
Quantitative data and physical properties are provided by the supplier on a lot-specific Certificate of Analysis. Below is a table summarizing typical product specifications.

Table 1: Representative Product Specifications for **Butylparaben-d9**

Parameter	Specification
Identifier	
Chemical Name	4-Hydroxybenzoic acid butyl-d9 ester
CAS Number	1216904-65-2
Chemical Properties	
Molecular Formula	C ₁₁ H ₅ D ₉ O ₃
Molecular Weight	203.28 g/mol
Physical Properties	
Appearance	Off-White to White Solid
Quality & Purity	
Chemical Purity (HPLC)	≥98%
Isotopic Enrichment	≥98 atom % D
Storage & Handling	
Storage Conditions	2-8°C, Refrigerator
Shipping Conditions	Ambient Temperature

Manufacturing and Logical Workflow

The synthesis of **Butylparaben-d9** is not explicitly detailed in publicly available literature but follows the standard chemical principle for paraben production: the Fischer esterification of 4-hydroxybenzoic acid. In this case, the reaction is performed with a deuterated alcohol, butan-1-d9-ol, in the presence of an acid catalyst. The resulting product undergoes rigorous purification and extensive quality control to confirm its chemical purity and isotopic enrichment before being offered commercially.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the production and quality control of **Butylparaben-d9**.

Experimental Protocols

Representative Synthesis of Butylparaben-d9

This protocol describes a general method for the acid-catalyzed esterification of 4-hydroxybenzoic acid with deuterated butanol.

Materials:

- 4-hydroxybenzoic acid
- Butan-1-d9-ol (≥ 98 atom % D)
- Concentrated Sulfuric Acid (H_2SO_4)
- Toluene
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Ethyl Acetate
- Hexane

Procedure:

- A mixture of 4-hydroxybenzoic acid (1.0 eq), butan-1-d9-ol (1.5 eq), and a catalytic amount of concentrated sulfuric acid (0.1 eq) is prepared in toluene.
- The reaction mixture is heated to reflux (approximately 110 - 120°C) using a Dean-Stark apparatus to remove the water formed during the reaction.
- The reaction progress is monitored by Thin-Layer Chromatography (TLC) until the 4-hydroxybenzoic acid is consumed.

- After cooling to room temperature, the reaction mixture is diluted with ethyl acetate and washed sequentially with water, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **Butylparaben-d9** is purified by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield the final product as a white solid.
- The final product's identity and purity are confirmed by HPLC, Mass Spectrometry, and NMR spectroscopy.

Quantification of Butylparaben in Samples using Butylparaben-d9 by LC-MS/MS

This protocol provides a detailed method for the analysis of Butylparaben in a sample matrix (e.g., cosmetic cream, urine) using **Butylparaben-d9** as an internal standard.

Materials:

- **Butylparaben-d9** (Internal Standard Stock Solution: 1 mg/mL in methanol)
- Reference Standard of Butylparaben (Analyte Stock Solution: 1 mg/mL in methanol)
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Ultrapure Water
- Sample matrix (e.g., cosmetic product, biological fluid)

Procedure:

a) Sample Preparation:

- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of the Butylparaben reference standard into a blank matrix.
- Sample Extraction: Accurately weigh or measure the sample (e.g., 100 mg of cream or 200 μ L of urine) into a microcentrifuge tube.
- Internal Standard Spiking: Add a fixed amount of the **Butylparaben-d9** internal standard working solution to all samples, calibration standards, and quality control samples.
- Extraction: Add 1 mL of acetonitrile, vortex for 2 minutes, and centrifuge at 10,000 x g for 10 minutes to precipitate proteins and extract the analytes.
- Final Preparation: Transfer the supernatant to a clean tube, evaporate to dryness under a gentle stream of nitrogen, and reconstitute the residue in 200 μ L of the mobile phase starting condition (e.g., 50:50 water:methanol). Transfer to an autosampler vial for analysis.

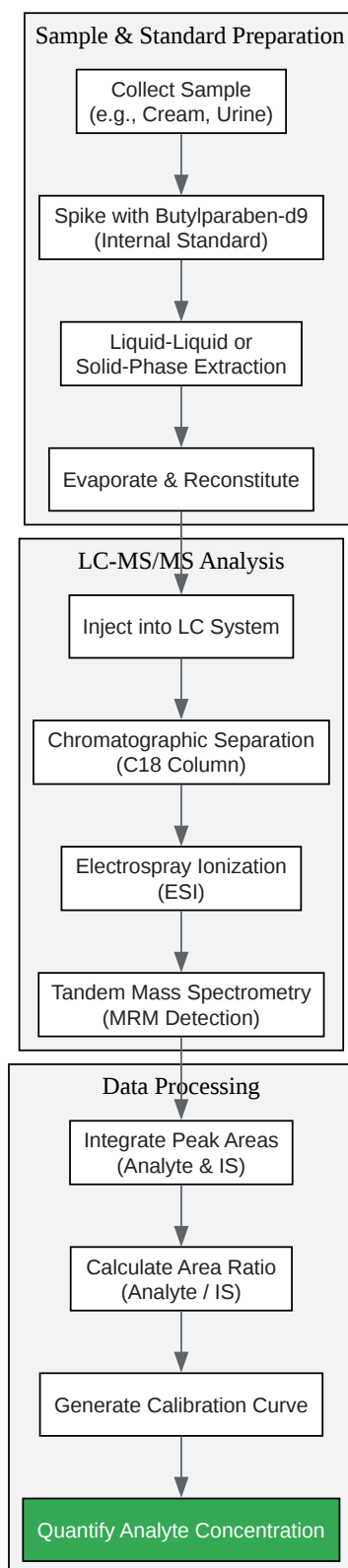
b) LC-MS/MS Conditions:

- LC System: UPLC or HPLC system
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: A typical gradient would be 10% B to 95% B over 5 minutes, followed by re-equilibration.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- MS System: Triple Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source.
- Ionization Mode: ESI Negative

- MRM Transitions: Monitor specific precursor-to-product ion transitions for both Butylparaben and **Butylparaben-d9**. For example:
 - Butylparaben: m/z 193.1 \rightarrow 137.1
 - **Butylparaben-d9**: m/z 202.2 \rightarrow 141.1

c) Data Analysis:

- Integrate the peak areas for both the analyte (Butylparaben) and the internal standard (**Butylparaben-d9**) in each sample and standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Butylparaben in the unknown samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for quantification using a deuterated internal standard.

- To cite this document: BenchChem. [Commercial Availability and Application of Butylparaben-d9: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b565421#commercial-availability-of-butylparaben-d9\]](https://www.benchchem.com/product/b565421#commercial-availability-of-butylparaben-d9)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com